

Technical Support Center: Refining Gravity Separation for Ultra-Fine Wolframite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wolframite

Cat. No.: B13744602

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the gravity separation of ultra-fine **wolframite**.

Troubleshooting Guide

This guide addresses common issues encountered during the gravity separation of ultra-fine **wolframite**, offering potential causes and solutions in a question-and-answer format.

Issue 1: Low Recovery of Ultra-Fine **Wolframite**

Q: Why is the recovery of fine **wolframite** low, and how can it be improved?

A: Low recovery of ultra-fine **wolframite** is a common challenge due to its brittle nature, which leads to over-grinding and the generation of slime.^{[1][2]} Several factors can contribute to this issue:

- **Inappropriate Equipment Selection:** Traditional gravity separators may not be efficient for particles below a certain size.^[3] For ultra-fine **wolframite**, consider using enhanced gravity separators like centrifugal concentrators (e.g., Falcon or Knelson concentrators) which can recover particles down to a few microns.^[4]
- **Incorrect Shaking Table Parameters:** The operational parameters of a shaking table are critical for fine particle recovery. Fine particles generally require shorter stroke lengths and

higher frequencies.[\[5\]](#)

- **High Pulp Density:** A high concentration of solids in the feed slurry increases viscosity, which hinders the movement and stratification of fine particles, leading to their loss.[\[5\]](#)
- **Excessive Water Flow:** While water is necessary to wash away lighter gangue minerals, excessive flow can wash away fine, valuable **wolframite** particles.[\[5\]](#)
- **Presence of Slimes:** The presence of a high percentage of slimes (very fine particles) can increase pulp viscosity and interfere with the separation process. Pre-treatment by desliming is often necessary.

Issue 2: Poor Concentrate Grade

Q: What causes a low-grade **wolframite** concentrate, and what are the corrective measures?

A: A low-grade concentrate is typically due to the presence of gangue minerals. The following factors can contribute to this problem:

- **Improper Feed Classification:** To achieve a good separation effect, the feed material should be classified into narrow particle size ranges before being introduced to the gravity separator.[\[6\]](#)
- **Incorrect Shaking Table Settings:** A deck slope that is too gentle can prevent the effective washing away of lighter gangue particles.[\[5\]](#) Similarly, insufficient water flow will result in the contamination of the concentrate with gangue.[\[5\]](#)
- **Overfeeding:** Introducing too much feed material at once can lead to particle crowding on the separation surface, reducing stratification and separation efficiency.[\[5\]](#)
- **Presence of Near-Density Minerals:** If the ore contains other heavy minerals with densities close to that of **wolframite**, gravity separation alone may not be sufficient. In such cases, subsequent processes like magnetic separation or flotation may be necessary to improve the concentrate grade.[\[2\]](#)

Issue 3: High Water Content in Concentrate

Q: How can the water content in the final **wolframite** concentrate be reduced?

A: High water content in the concentrate can be a result of the fine particle size of the material and the separation process itself. To address this:

- **Dewatering Equipment:** Utilize dewatering equipment such as thickeners and filters to remove excess water from the concentrate.
- **Flocculation:** The addition of flocculants can help agglomerate fine particles, increasing their settling rate and improving the efficiency of dewatering processes.[7][8] The selection of the appropriate flocculant and its dosage is crucial and should be determined through testing.[9]

Frequently Asked Questions (FAQs)

Q1: What is the optimal particle size for gravity separation of **wolframite**?

A1: The optimal particle size depends on the specific gravity separation equipment being used. Shaking tables are generally effective for particle sizes ranging from 0.037mm to 2mm.[6] For ultra-fine **wolframite** (e.g., <0.037mm), enhanced gravity separators like centrifugal concentrators are more suitable.[10]

Q2: How does pulp density affect the separation of ultra-fine **wolframite**?

A2: Pulp density, or the percentage of solids in the slurry, is a critical parameter. For fine particles, a lower pulp density (typically 15-25% solids by weight) is recommended to reduce slurry viscosity and allow for better particle stratification and separation.[11]

Q3: What are the key operational parameters for a shaking table when processing ultra-fine **wolframite**?

A3: For fine **wolframite**, a shaking table should be operated with a shorter stroke length and a higher frequency.[5] The deck should have a gentler slope, and the wash water flow rate should be carefully controlled to avoid washing away the fine valuable particles.[5]

Q4: When should a centrifugal concentrator be used instead of a shaking table?

A4: A centrifugal concentrator is preferred when dealing with very fine or ultra-fine **wolframite** particles that are not efficiently recovered by a shaking table.[10] Centrifugal concentrators use high G-forces to enhance the separation of fine, dense particles from lighter gangue.[4]

Q5: What is the role of flocculants in **wolframite** processing?

A5: Flocculants are used to agglomerate fine **wolframite** particles in slurries, particularly in tailings and concentrates.^{[7][8]} This aids in solid-liquid separation processes like thickening and filtration, allowing for the recovery of process water and the dewatering of the final concentrate.^[12] Anionic polyacrylamide (APAM) is a commonly used flocculant in mineral processing.^[13]^[14]

Data Presentation

Table 1: Recommended Shaking Table Parameters for **Wolframite** Separation by Particle Size

Particle Size Category	Particle Size Range (mm)	Deck Type	Stroke Length (mm)	Frequency (strokes/min)	Pulp Density (% solids)
Coarse Sand	0.5 - 2	Coarse Sand Deck	16 - 22	250 - 300	25 - 30
Fine Sand	0.074 - 0.5	Fine Sand Deck	11 - 16	300 - 340	20 - 25
Slime/Mud	< 0.074	Slime Deck	8 - 11	> 340	15 - 20

Data compiled from multiple sources.^{[6][10][11]}

Experimental Protocols

1. Protocol for Particle Size Analysis (Sieve Analysis)

This protocol outlines the procedure for determining the particle size distribution of a dry, ultra-fine **wolframite** sample.

- Objective: To separate and quantify the different particle size fractions of a **wolframite** sample.
- Materials:

- Representative **wolframite** sample (dried)
- A stack of nested sieves with varying mesh sizes
- A sieve shaker
- A balance with a readability of 0.1g
- Sieve brushes
- Collection pan
- Procedure:
 - Ensure all sieves are clean and dry.
 - Weigh each empty sieve and the collection pan, and record the weights.
 - Arrange the sieves in a stack with the largest mesh opening at the top and the smallest at the bottom, with the collection pan placed underneath the stack.
 - Weigh a representative sample of the dry **wolframite** ore.
 - Pour the sample onto the top sieve and place the lid on.
 - Place the sieve stack in the sieve shaker and agitate for a predetermined amount of time (e.g., 10-15 minutes).[15]
 - After shaking, carefully remove the sieve stack.
 - Weigh each sieve with the retained material and the collection pan with the material that passed through all sieves.
 - Subtract the weight of the empty sieves and pan to determine the weight of the material retained on each sieve and in the pan.
 - Calculate the weight percentage of the material retained on each sieve. The sum of the individual weights should be close to the initial total sample weight.[15]

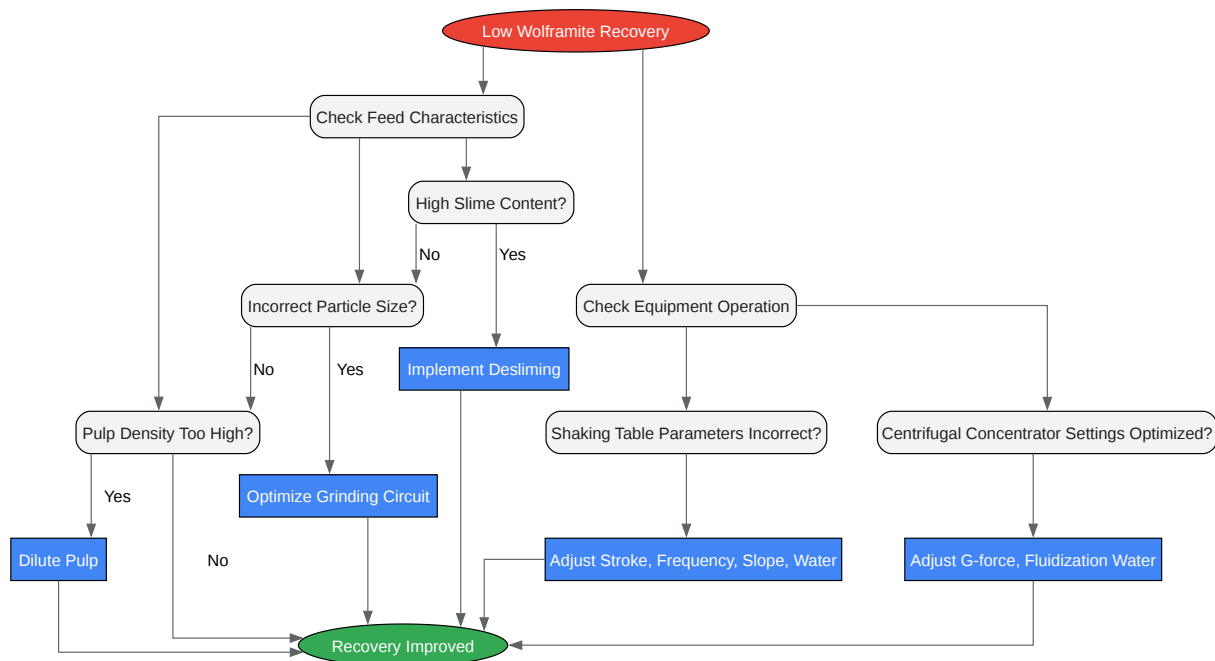
2. Protocol for Pulp Density Measurement (Marcy Scale)

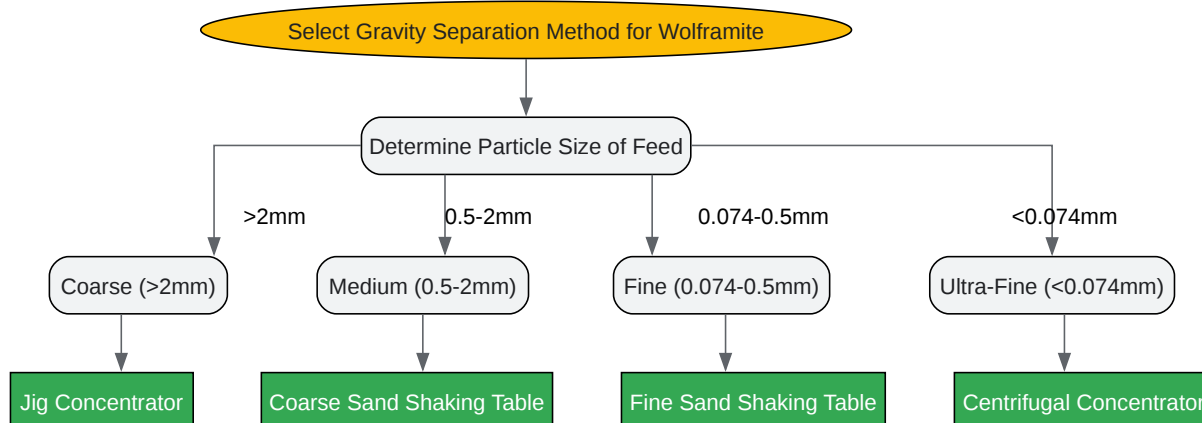
This protocol describes how to measure the pulp density of a **wolframite** slurry using a Marcy scale.

- Objective: To determine the percentage of solids by weight in a **wolframite** slurry.
- Materials:
 - Marcy Pulp Density Scale with a 1-liter container
 - Representative **wolframite** slurry sample
 - Clear water for calibration
- Procedure:
 - Calibration:
 - Hang the empty 1-liter container on the scale hook.
 - Fill the container with exactly 1000 cc of clear water.[\[16\]](#)
 - Adjust the zero-adjustment screw until the pointer reads 1.000 on the outer ring of the dial. The scale is now calibrated.[\[16\]](#)
 - Measurement:
 - Empty the calibration water from the container.
 - Fill the container with the representative **wolframite** slurry until it reaches the 1-liter mark or overflows through the designated slots.[\[17\]](#)
 - Hang the container filled with the slurry on the scale hook.
 - Read the pulp density (specific gravity of the pulp) from the outer ring of the dial.
 - To determine the percent solids, use the interchangeable dial face that corresponds to the specific gravity of the dry **wolframite** solids. The pointer will indicate the percentage

of solids in the pulp on the corresponding ring.[17][18]

Visualizations





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- To cite this document: BenchChem. [Technical Support Center: Refining Gravity Separation for Ultra-Fine Wolframite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13744602#refining-gravity-separation-for-ultra-fine-wolframite]

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